

Application Notes and Protocols for JI130 Compound

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Compound of Interest

Compound Name: JI130

Cat. No.: B608195

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These application notes provide detailed guidelines for the proper storage, handling, and use of the **JI130** compound, a potent inhibitor of the cancer-associated transcription factor Hes1. Adherence to these protocols is crucial for maintaining the compound's integrity and ensuring reproducible experimental outcomes.

Compound Information

- IUPAC Name: (E)-N-(2-(Allyloxy)phenethyl)-3-(7-methoxy-1H-indol-3-yl)acrylamide[1]
- Synonyms: JI-130[1]
- Mechanism of Action: **JI130** functions as a stabilizer of the interaction between Hairy and Enhancer of Split 1 (Hes1) and Prohibitin 2 (PHB2).[2] This stabilization occurs outside the nucleus, leading to an induction of G2/M cell cycle arrest.[1] By inhibiting the transcriptional repressor function of Hes1, **JI130** has shown potential in managing pancreatic cancer.[2]

Proper Storage Conditions

The stability of the **JI130** compound is contingent upon proper storage. Below is a summary of recommended storage conditions for both the solid compound and solutions.

Form	Storage Temperature	Duration	Special Instructions
Solid (Powder)	0 - 4°C	Short-term (days to weeks)	Store in a dry and dark environment.[1]
-20°C	Long-term (months to years)	Recommended for maintaining long-term stability.[1][2] Shelf life is reported to be over 3 years.[1][2]	
Stock Solution	-20°C	Up to 1 month	Aliquot to avoid repeated freeze-thaw cycles.[2]
-80°C	Up to 6 months	Recommended for long-term storage of solutions.[2]	

Note: The compound is stable for several weeks at ambient temperature, which is sufficient for shipping purposes.[1]

Experimental Protocols

Preparation of Stock Solutions

Jl130 is soluble in Dimethyl Sulfoxide (DMSO).[1]

Materials:

- **Jl130** compound (solid)
- Anhydrous, high-purity DMSO
- Sterile, polypropylene microcentrifuge tubes
- Ultrasonic bath (optional)
- Warming block or water bath (optional)

Protocol:

- Equilibrate the **J1130** compound vial to room temperature before opening to prevent moisture condensation.
- Based on the product's molecular weight (376.46 g/mol), calculate the required mass of **J1130** to achieve the desired stock concentration (e.g., 10 mM).[1]
- Add the appropriate volume of fresh, anhydrous DMSO to the vial of **J1130**. The hygroscopic nature of DMSO can affect solubility, so using a newly opened bottle is recommended.[2]
- To aid dissolution, sonication and gentle warming may be applied.[2]
- Once fully dissolved, aliquot the stock solution into smaller volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles.[2]
- Store the aliquots at -20°C for short-term use (up to 1 month) or at -80°C for long-term storage (up to 6 months).[2]

In Vitro Cell-Based Assay Protocol

This protocol provides a general workflow for assessing the effect of **J1130** on cell proliferation.

Materials:

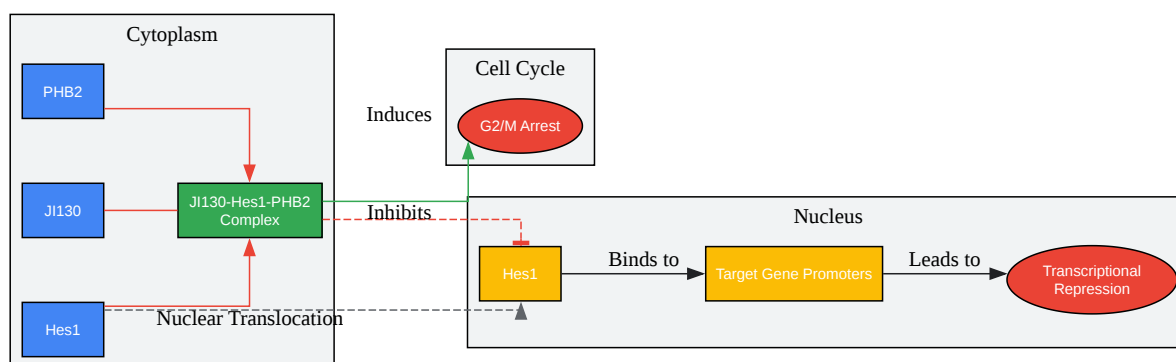
- Cancer cell line of interest (e.g., pancreatic cancer cell line)
- Complete cell culture medium
- **J1130** stock solution (in DMSO)
- 96-well cell culture plates
- Cell proliferation assay reagent (e.g., MTT, WST-1)
- Plate reader

Protocol:

- Seed the cells in a 96-well plate at a predetermined density and allow them to adhere overnight.
- Prepare serial dilutions of the **Jl130** stock solution in a complete cell culture medium to achieve the desired final concentrations. Include a vehicle control (DMSO) at the same final concentration as the highest **Jl130** treatment.
- Remove the medium from the cells and add the medium containing the different concentrations of **Jl130** or the vehicle control.
- Incubate the plate for the desired treatment duration (e.g., 24, 48, 72 hours).
- At the end of the incubation period, assess cell viability using a suitable cell proliferation assay according to the manufacturer's instructions.
- Measure the absorbance or fluorescence using a plate reader.
- Calculate the half-maximal inhibitory concentration (IC₅₀) to determine the potency of **Jl130** in the chosen cell line.

Visualizations

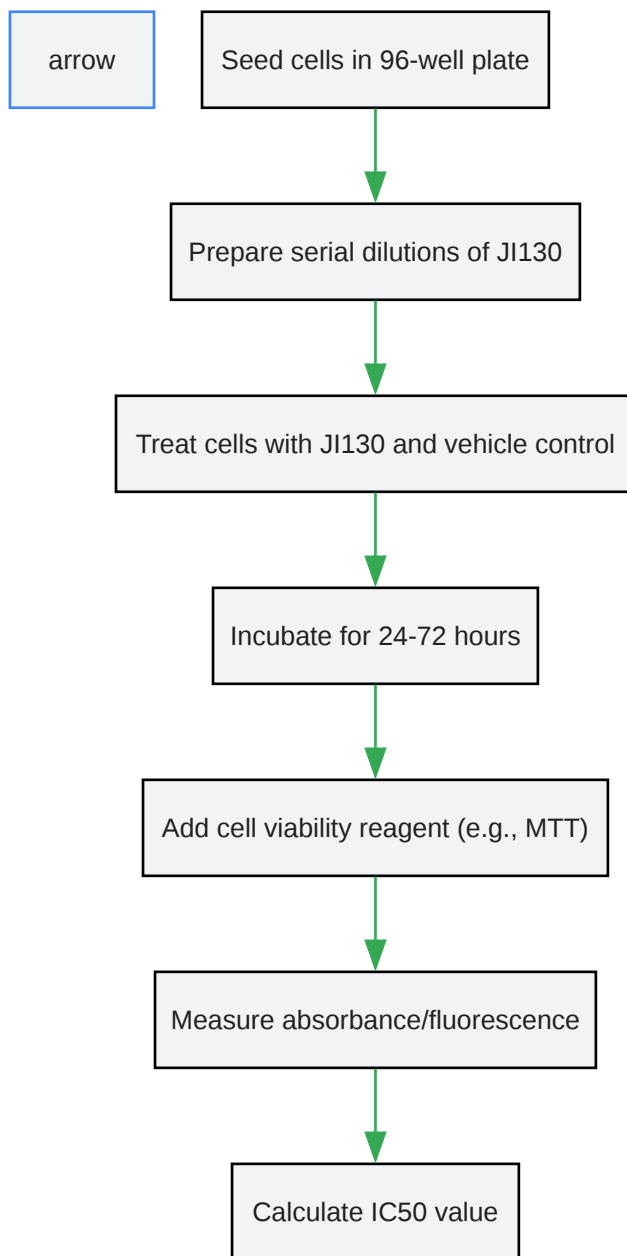
Signaling Pathway of Jl130



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Caption: Mechanism of action of **Jl130**.

Experimental Workflow for **Jl130** Cell Viability Assay

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Caption: Workflow for determining **Jl130**'s effect on cell viability.

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References

- 1. medkoo.com [medkoo.com]
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